

# An Overview of 2-(Ethanesulphonylamino)benzoic acid (CAS 923248-03-7)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Ethanesulphonylamino)benzoic acid

Cat. No.: B1304663

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Disclaimer: The following information is a summary of publicly available data for **2-(Ethanesulphonylamino)benzoic acid**. This compound is listed by chemical suppliers for research and development (R&D) purposes only and is not intended for human or veterinary use.<sup>[1]</sup> A comprehensive body of peer-reviewed literature detailing its biological activity, mechanism of action, and toxicological properties is not currently available. All handling should be performed by technically qualified individuals.<sup>[1]</sup>

## Chemical Identity and Properties

**2-(Ethanesulphonylamino)benzoic acid**, also known as 2-ethanesulfonamidobenzoic acid, is an organic compound belonging to the sulfonamide and benzoic acid families.<sup>[2][3]</sup> Its core structure consists of a benzoic acid molecule substituted at the 2-position with an ethanesulfonylamino group.

Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	923248-03-7	[1][4][5]
Molecular Formula	C9H11NO4S	[1][4][5]
Molecular Weight	229.25 g/mol	[1][5]
MDL Number	MFCD03411193	[1][4][5]
Purity Specification	≥95%	[1]
Appearance	Solid (form not specified)	[5]

| Storage Temperature | 2-8°C, cool, dry place |[1][5] |

## Safety and Handling

Based on supplier safety data, this compound is classified with the GHS07 pictogram, indicating that it may cause skin irritation, serious eye irritation, and respiratory irritation.[5]

Table 2: Hazard Information

Hazard Class	Statement
GHS Signal Word	Warning

| Hazard Statements | H315, H319, H335 |

Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, are required when handling this chemical. Work should be conducted in a well-ventilated area or fume hood.

## Potential Research Context

While no specific biological activities have been published for CAS 923248-03-7, its structural components—a benzoic acid core and a sulfonamide group—are present in many biologically active molecules. Benzoic acid and its derivatives are known to possess a wide range of pharmacological properties, including:

- **Antifungal and Antimicrobial Activity:** Benzoic acid itself is a well-known preservative that inhibits the growth of mold, yeast, and bacteria.[6][7] Its mechanism often involves the disruption of cellular pH and inhibition of key metabolic enzymes like phosphofructokinase.[8][9] Research has been conducted on novel benzoic acid derivatives to improve antifungal efficacy.[10]
- **Anti-inflammatory and Analgesic Activity:** Many nonsteroidal anti-inflammatory drugs (NSAIDs) are derivatives of benzoic or salicylic acid.[11] Compounds containing the 2-aminobenzoic acid (anthranilic acid) scaffold have been synthesized and tested as potent anti-inflammatory and analgesic agents.[12][13]
- **Antiviral Activity:** Specific analogues of 2-(benzoylamino)benzoic acid have been identified as potent inhibitors of adenovirus replication.[14]

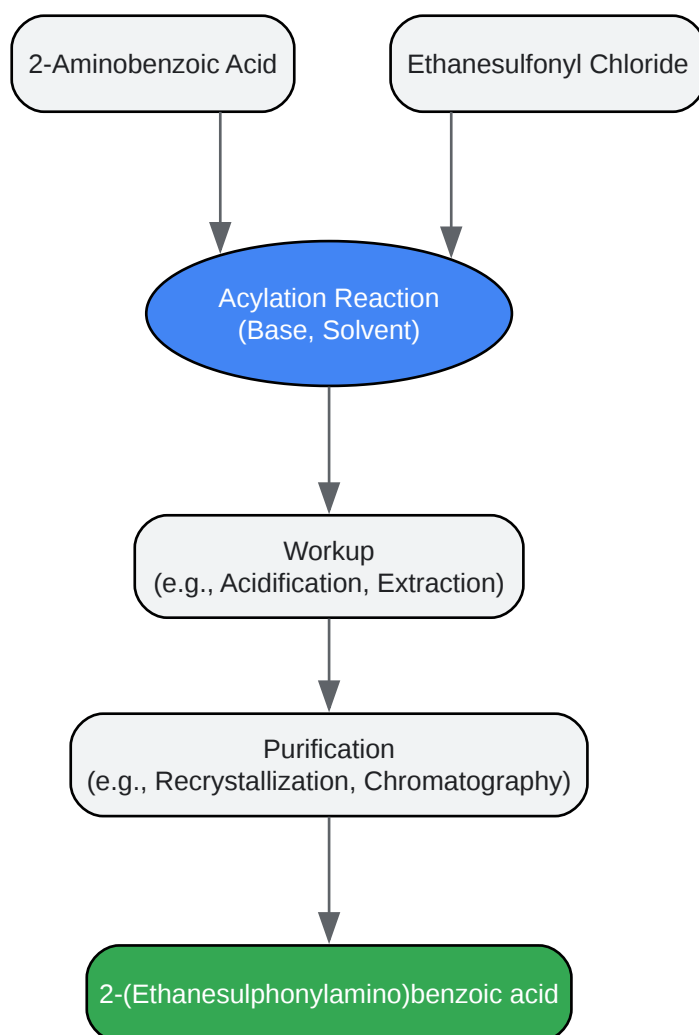
The presence of the ethanesulfonylamino group may modulate the compound's acidity, solubility, and ability to interact with biological targets. Sulfonamides are a major class of synthetic antimicrobial agents and are found in various other drugs.

## Synthesis and Manufacturing

Detailed, publicly available protocols for the specific synthesis of **2-(Ethanesulphonylamino)benzoic acid** are not available. However, general chemical principles suggest it could be synthesized by reacting 2-aminobenzoic acid (anthranilic acid) with ethanesulfonyl chloride under appropriate base and solvent conditions.

A patent for a related compound, 2-methoxy-4-amino-5-ethylsulfonyl benzoic acid, describes a multi-step synthesis involving chlorosulfonation followed by reaction with sodium sulfite and diethyl sulfate.[15] Similar strategies could potentially be adapted.

The logical workflow for a potential synthesis is outlined below.



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Figure 1. A generalized synthetic workflow for the preparation of **2-(Ethanesulphonylamino)benzoic acid**.

## Conclusion

**2-(Ethanesulphonylamino)benzoic acid** (CAS 923248-03-7) is a commercially available compound for research purposes. While its specific properties and biological functions have not been documented in the public domain, its chemical structure suggests potential for investigation in areas where benzoic acid and sulfonamide derivatives have shown activity,

such as antimicrobial, anti-inflammatory, or antiviral research. Due to the lack of published data, any investigation would require de novo characterization, including determination of its physicochemical properties, biological activity through screening assays, and a full toxicological assessment.

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Address: 3281 E Guasti Rd  
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